

# Standard Operating Procedure: Disposal of 4-Iodo-2,5-dimethoxyphenethylamine (2C-I)

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## Compound of Interest

Compound Name: 4-Iodo-2,5-dimethoxyphenethylamine

Cat. No.: B1666335

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Disclaimer: **4-Iodo-2,5-dimethoxyphenethylamine** (also known as 2C-I) is a DEA Schedule I controlled substance in the United States and may be similarly regulated in other jurisdictions.

[1] All handling, storage, and disposal procedures must be in strict accordance with all applicable federal, state, and local regulations. This guide provides general procedures for laboratory professionals and should be supplemented by institution-specific protocols.

## Immediate Safety and Handling Precautions

Before initiating any disposal-related activities, it is critical to adhere to the following safety protocols. All handling of 2C-I and its waste must be conducted in a designated chemical fume hood to prevent inhalation of vapors.

- Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory. This includes:
  - Chemical-resistant gloves (e.g., nitrile).
  - Safety goggles with side shields or a face shield.
  - A properly buttoned lab coat.
- Ventilation: All operations must be performed inside a certified chemical fume hood.

- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.[\[2\]](#)[\[3\]](#)

## Waste Collection and Segregation

Proper containment and labeling are the first steps in the disposal process. Never mix 2C-I waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

- Waste Container: Use a designated, leak-proof, and chemically compatible container. A glass container is generally suitable for phenethylamine compounds.[\[4\]](#)
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**4-Iodo-2,5-dimethoxyphenethylamine**," the CAS Number (69587-11-7), and appropriate hazard pictograms (e.g., irritant, acute toxicity).[\[1\]](#)

## Step-by-Step Disposal Procedure

The disposal of **4-Iodo-2,5-dimethoxyphenethylamine** should be managed as a hazardous and controlled substance. The primary route of disposal is through a licensed hazardous waste management company.

- Preparation of Waste:
  - Carefully transfer the 2C-I waste into the designated hazardous waste container. Avoid generating dust or aerosols.
  - If dealing with solutions, pour carefully to avoid splashing.
- Storage of Waste Container:
  - Securely seal the hazardous waste container.
  - Store the container in a designated, well-ventilated, and cool secondary containment area.[\[4\]](#)
  - This storage area should be away from heat, direct sunlight, and incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)[\[4\]](#)

- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to schedule a pickup.[\[4\]](#)
  - Do not attempt to transport the hazardous waste yourself. Only authorized personnel should handle the transportation of chemical waste.[\[4\]](#)
  - Disposal into the sewer system is strictly prohibited.[\[4\]](#)

## Decontamination of Empty Containers

Original containers of **4-Iodo-2,5-dimethoxyphenethylamine** must be decontaminated before they can be considered non-hazardous.

- Triple Rinsing:
  - Rinse the empty container three times with a suitable solvent (e.g., ethanol or acetone).[\[4\]](#)
- Collection of Rinsate:
  - The solvent rinsate from this cleaning process is considered hazardous waste.[\[4\]](#)
  - Collect all rinsate and add it to the designated hazardous waste container for 2C-I.[\[4\]](#)
- Disposal of Rinsed Container:
  - After triple-rinsing, deface or remove the original label.[\[4\]](#)
  - The container may now be disposed of as regular laboratory glass or plastic waste, pending confirmation with your local EHS guidelines.[\[4\]](#)

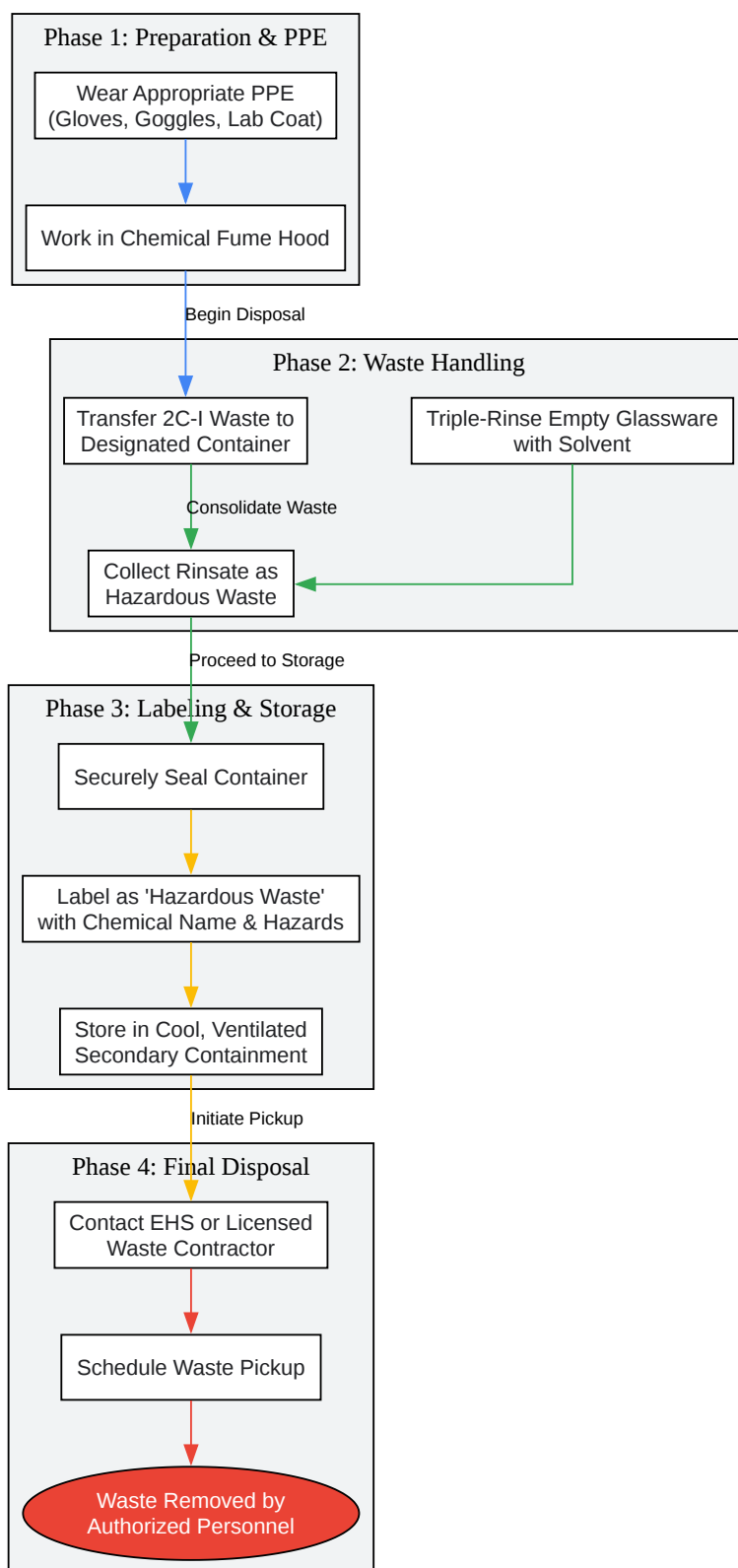
## Data Presentation

The following table summarizes the known hazard classifications and regulatory status for **4-Iodo-2,5-dimethoxyphenethylamine** (2C-I). This information is critical for accurate waste profiling and labeling.

Parameter	Value / Classification	Source / Comment
Chemical Name	4-Iodo-2,5-dimethoxyphenethylamine	IUPAC Name
Synonyms	2C-I	Common Abbreviation
CAS Number	69587-11-7	Chemical Abstracts Service
DEA Schedule	Schedule I Controlled Substance	High potential for abuse, no accepted medical use in the U.S.[1]
GHS Pictograms	Warning	GHS07 (Irritant, Acute Toxicity) [1][5]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][5]
Disposal Route	Approved Hazardous Waste Disposal Plant	Universal recommendation for this class of compounds.
Sewer Disposal	Prohibited	Amines can be harmful to aquatic life.[4]

## Mandatory Visualization

The following diagram illustrates the standard workflow for the safe disposal of **4-Iodo-2,5-dimethoxyphenethylamine** in a laboratory setting.



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Caption: Workflow for the proper disposal of **4-Iodo-2,5-dimethoxyphenethylamine**.

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## References

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